

# Fostamatinib versus eltrombopag romiplostim

## ITP

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### Compound Focus: Fostamatinib

CAS No.: 901119-35-5

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## Mechanism of Action and Basic Drug Profiles

The core difference between these therapies lies in their fundamental approach to increasing platelet counts:

- **Fostamatinib** reduces the **destruction** of platelets.
- **Eltrombopag and Romiplostim** stimulate the **production** of platelets.

The table below summarizes their key characteristics.

**Table 1: Key Drug Characteristics at a Glance [1]**

Characteristic	Fostamatinib	Eltrombopag	Romiplostim
<b>Mechanism of Action</b>	SYK (spleen tyrosine kinase) inhibitor	Thrombopoietin Receptor Agonist (TPO-RA)	Thrombopoietin Receptor Agonist (TPO-RA)
<b>Primary Effect</b>	Reduces antibody-mediated platelet destruction by inhibiting Fc receptor signaling in macrophages [2] [3]	Stimulates megakaryocyte proliferation and differentiation to increase platelet production [4]	Stimulates megakaryocyte proliferation and differentiation to increase platelet production [5]

Characteristic	Fostamatinib	Eltrombopag	Romiplostim
<b>Indication (Health Canada)</b>	For thrombocytopenia in adult patients with chronic ITP who have had an insufficient response to other treatments [1]	For chronic ITP to increase platelet counts in adult and pediatric patients $\geq 1$ year who have had an insufficient response to corticosteroids or immunoglobulins [1]	To increase platelet levels in adult ITP patients (non-splenectomized or splenectomized) who have had an inadequate response to other treatments [1]
<b>Route of Administration</b>	Oral [1]	Oral [1]	Subcutaneous [1]
<b>Recommended Dosage</b>	100 mg twice daily; may increase to 150 mg twice daily after 4 weeks based on response [1]	25 mg once daily (then adjusted based on platelet counts) [1]	1 mcg/kg once weekly (then adjusted based on platelet count) [1]

## Efficacy and Safety Data Comparison

Efficacy and safety profiles are critical for drug selection. A 2021 network meta-analysis (NMA) of seven phase 3 randomized controlled trials (RCTs) provides a unified framework for comparing these agents against a common comparator (placebo) [6]. Additionally, recent meta-analyses and real-world evidence offer further insights.

**Table 2: Comparative Efficacy and Safety Data from Clinical Trials**

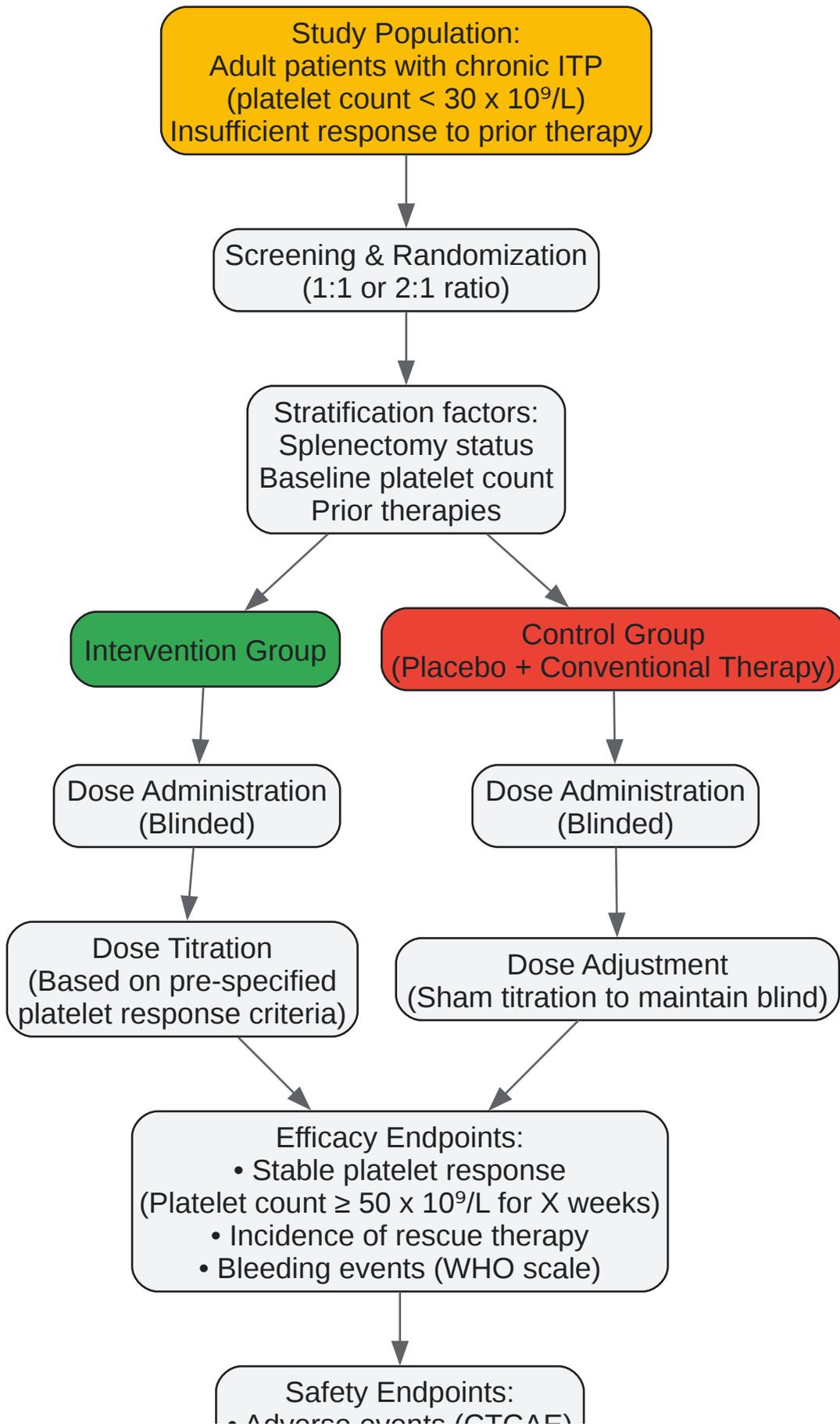
Outcome	Fostamatinib	Eltrombopag	Romiplostim	Placebo
<b>Durable Platelet Response</b>	ORR 0.80 (95%CI 0.72-0.88) vs conventional therapy [2] [3]	Significantly improved vs placebo [6]	Significantly improved vs placebo [6]	--

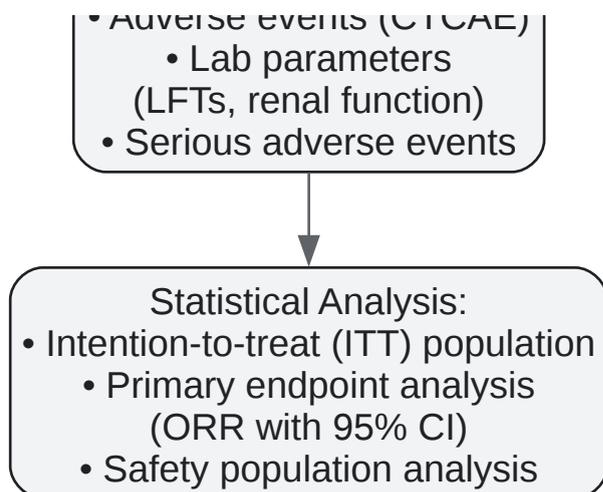
Outcome	Fostamatinib	Eltrombopag	Romiplostim	Placebo
<b>Need for Rescue Therapy</b>	No statistically significant difference vs placebo in NMA [6]	Significantly reduced vs placebo [6]	Significantly reduced vs placebo [6]	--
<b>Reduction in Concomitant ITP Medication</b>	No statistically significant difference vs placebo in NMA [6]	Significantly reduced vs placebo [6]	Significantly reduced vs placebo [6]	--
<b>Incidence of Any Bleeding Event</b>	Significantly reduced vs placebo [6]	Significantly reduced vs placebo; Higher incidence vs avatrombopag (IRR 0.38, 95% CrI 0.19-0.75) [6]	Significantly reduced vs placebo; Higher incidence vs avatrombopag (IRR 0.38, 95% CrI 0.17-0.86) [6]	--
<b>Common Adverse Events (AEs)</b>	Diarrhea, hypertension, increased liver enzymes [2] [3] [7]	Headache, nausea, liver function test abnormalities, thrombosis (in risk factors) [4]	Headache, fatigue, arthralgia, thrombosis [5]	--
<b>Serious Safety Warnings</b>	Contraindicated in pregnancy; use with caution in patients with hypertension [1]	Contraindicated in severe hepatic impairment; caution regarding thrombosis risk [4] [1]	Contraindicated in hypersensitivity; recurrence of thrombocytopenia and bleeding after discontinuation; not for use in myelodysplastic syndromes [1] [5]	--

## Experimental Protocol Overview

For researchers designing studies, understanding the core methodologies from pivotal trials is essential. Below is a generalized workflow for a Phase 3 RCT in chronic ITP, synthesizing common elements from the

analyzed studies [2] [3] [5].





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## Key Insights for Clinical Development

Based on the synthesized data, here are critical considerations for researchers and drug developers:

- **Mechanistic Synergy:** The complementary mechanisms of action (reducing destruction vs. stimulating production) suggest a strong rationale for investigating combination therapies. Research could explore whether **fostamatinib** combined with a TPO-RA provides a synergistic effect in multi-refractory ITP patients [8] [1].
- **Real-World Effectiveness:** Clinical trial efficacy is replicated in real-world settings. A large Spanish study of 138 ITP patients found that 79% responded to **fostamatinib**, with 53.6% achieving complete response (platelet count  $>100 \times 10^9/L$ ). This held true even in a heavily pre-treated population, with a median of four prior therapies [7].
- **Precision Medicine Potential:** The variability in patient response underscores the need for biomarkers. Future research should focus on identifying genetic or proteomic markers that predict whether an individual will better respond to an SYK inhibitor or a TPO-RA, enabling a precision medicine approach.

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## References

1. Table 3, Key Characteristics of Fostamatinib, Rituximab ... - NCBI [ncbi.nlm.nih.gov]
2. Efficacy and safety of fostamatinib in refractory immune ... [pubmed.ncbi.nlm.nih.gov]
3. Efficacy and safety of fostamatinib in refractory immune... [pmc.ncbi.nlm.nih.gov]
4. Eltrombopag in immune thrombocytopenia: efficacy review ... [pmc.ncbi.nlm.nih.gov]
5. The efficacy and safety of romiplostim in adult patients ... [pmc.ncbi.nlm.nih.gov]
6. Efficacy and Safety of Avatrombopag in Patients with Chronic Immune... [link.springer.com]
7. Fostamatinib effectiveness and safety for immune ... [sciencedirect.com]
8. List of 44 Immune Thrombocytopenia Medications Compared [drugs.com]

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